

An In-depth Technical Guide to 2-Propyloctanoic Acid: Identifiers, Properties, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Propyloctanoic acid

CAS No.: 31080-41-8

Cat. No.: B1606277

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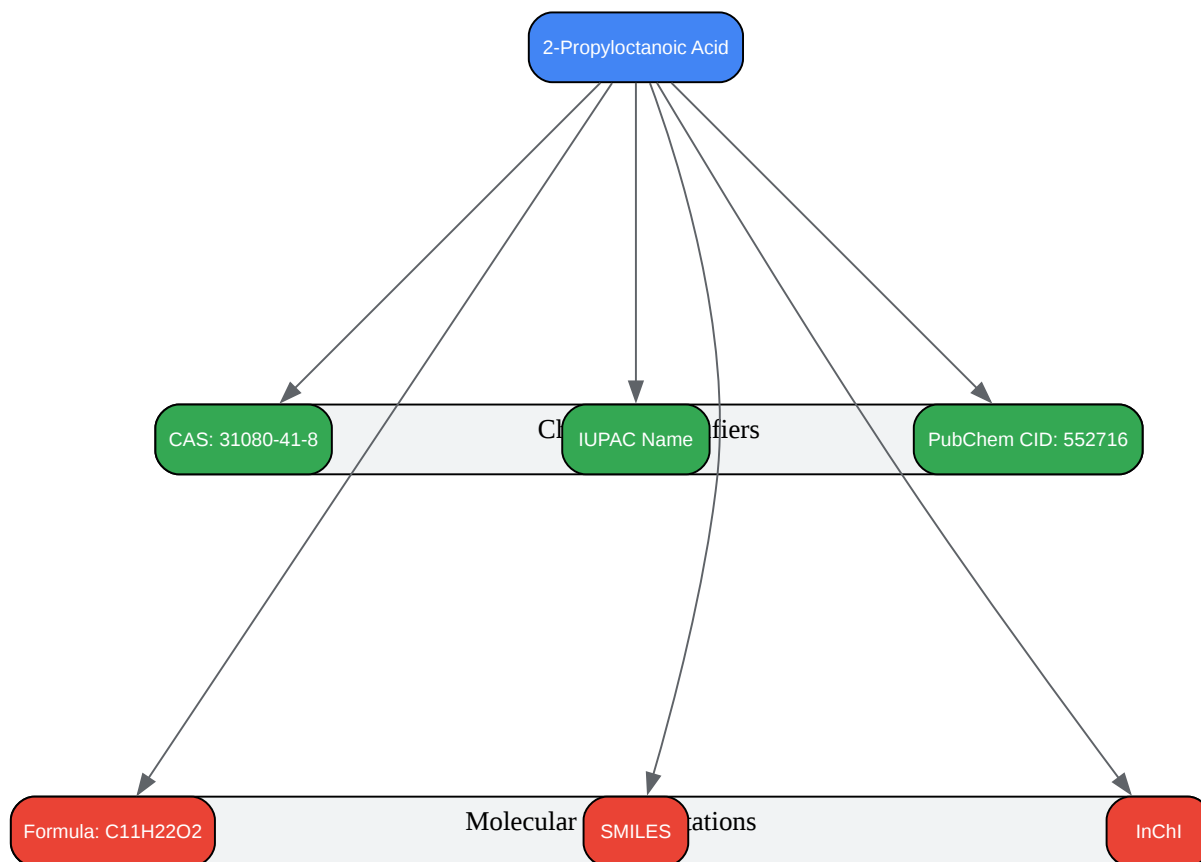
This guide provides a comprehensive overview of **2-propyloctanoic acid**, a molecule of significant interest in the field of drug discovery and development. We will delve into its fundamental chemical identifiers, physicochemical properties, synthesis, and known biological activities, with a particular focus on its potential as a therapeutic agent. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology industries.

Chemical Identity and Molecular Descriptors

A precise understanding of a compound's identity is paramount for any scientific endeavor. **2-Propyloctanoic acid** is a branched-chain fatty acid. Its unique structure gives rise to specific chemical and biological properties. The following table summarizes its key identifiers.^{[1][2]}

Identifier	Value	Source
CAS Number	31080-41-8	CAS Common Chemistry; EPA DSSTox[1]
PubChem CID	552716	PubChem[1]
IUPAC Name	2-propyloctanoic acid	PubChem[1]
Molecular Formula	C11H22O2	PubChem[1]
Molecular Weight	186.29 g/mol	PubChem[1]
InChI	InChI=1S/C11H22O2/c1-3-5-6-7-9-10(8-4-2)11(12)13/h10H,3-9H2,1-2H3,(H,12,13)	PubChem[1]
InChIKey	YCYMCMYLORLIJX-UHFFFAOYSA-N	PubChem[1]
SMILES	<chem>CCCCCCC(CCC)C(=O)O</chem>	PubChem[1]
Synonyms	Octanoic acid, 2-propyl-	PubChem[1]

Below is a diagram illustrating the key chemical identifiers for **2-propyloctanoic acid** and their relationships.



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Key identifiers and molecular representations of **2-propyloctanoic acid**.

Physicochemical Properties

The physicochemical properties of a compound are critical in determining its behavior in biological systems and its suitability for drug development. While experimentally determined data for **2-propyloctanoic acid** are not readily available in public databases, computed properties provide valuable estimates.

Property	Value	Notes
XLogP3	3.7	Computed by XLogP3 3.0. Indicates good lipophilicity.[1]
Hydrogen Bond Donor Count	1	The carboxylic acid proton.[1]
Hydrogen Bond Acceptor Count	2	The two oxygen atoms of the carboxyl group.[1]
Rotatable Bond Count	8	Indicates conformational flexibility.

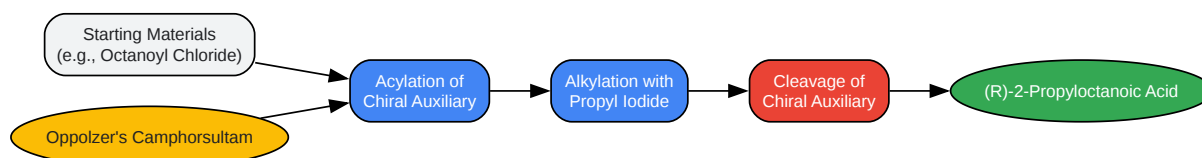
Note on Experimental Data: It is highly recommended that researchers obtain lot-specific, experimentally determined data for properties such as boiling point, melting point, density, and pKa from the supplier or through in-house analysis, as these values are crucial for accurate experimental design and interpretation.

Synthesis of (R)-2-Propyloctanoic Acid

The enantiomerically pure (R)-**2-propyloctanoic acid** has been identified as a promising therapeutic agent for Alzheimer's disease. A practical, large-scale synthesis has been reported, which is crucial for advancing its development.[3] The following is a summary of the synthetic approach.

The synthesis utilizes Oppolzer's camphorsultam as a chiral auxiliary to introduce the desired stereochemistry. A key innovation in the reported method is a novel procedure for the removal of the chiral auxiliary using a combination of tetrabutylammonium hydroxide and hydrogen peroxide, which provides the final product in high yield and high optical purity.[3]

Conceptual Workflow for the Synthesis of (R)-2-Propyloctanoic Acid:



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Conceptual workflow for the asymmetric synthesis of (R)-**2-propyloctanoic acid**.

For a detailed, step-by-step experimental protocol, researchers are directed to the primary literature.[3]

Biological Activity and Therapeutic Potential

The primary therapeutic interest in **2-propyloctanoic acid**, specifically the (R)-enantiomer, lies in its potential for the treatment of neurodegenerative diseases, most notably Alzheimer's disease.[3] While the precise mechanism of action is still under investigation, its structural similarity to other branched-chain fatty acids with known neurological effects suggests potential modulation of inflammatory pathways and glial cell activity.

The calcium-binding protein S100B has been implicated in the pathology of Alzheimer's disease and other neurological disorders.[4] Inhibitors of S100B are being actively researched as potential therapeutics.[5][6] It is plausible that (R)-**2-propyloctanoic acid** may exert its neuroprotective effects through the inhibition of S100B or related pathways, thereby reducing neuroinflammation and promoting neuronal survival.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-propyloctanoic acid** is not widely available in public databases. Therefore, it is essential to handle this compound with the care appropriate for a novel chemical entity. General precautions for handling carboxylic acids should be followed. Based on data for similar compounds, such as 2-propylpentanoic acid, the following hazards may be anticipated and should be mitigated with appropriate personal protective equipment (PPE) and engineering controls.

- **Potential Hazards:** May cause skin and eye irritation or burns. May be harmful if swallowed or inhaled.
- **Recommended PPE:** Safety goggles, chemical-resistant gloves, and a lab coat. Work should be conducted in a well-ventilated area or a chemical fume hood.

Researchers must consult the SDS provided by the specific supplier before handling this compound.

Analytical Methods

The characterization and quantification of **2-propyloctanoic acid** are essential for research and development. Standard analytical techniques for carboxylic acids are applicable.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are invaluable for structural confirmation. Spectral data for **2-propyloctanoic acid** is available on public databases such as PubChem.[\[2\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is well-suited for the analysis of volatile carboxylic acids. Derivatization to more volatile esters may be employed to improve chromatographic performance. GC-MS data for **2-propyloctanoic acid** can also be found on PubChem.[\[2\]](#)
- High-Performance Liquid Chromatography (HPLC): Reversed-phase HPLC with UV or mass spectrometric detection can be used for the quantification of **2-propyloctanoic acid** in various matrices.

Conclusion

2-Propyloctanoic acid, particularly its (R)-enantiomer, represents a compound of significant interest for the development of novel therapeutics for neurodegenerative diseases. This guide has provided a comprehensive overview of its chemical identifiers, physicochemical properties, a practical synthetic route to the optically active form, and its potential biological applications. As research into this molecule continues, a deeper understanding of its mechanism of action and clinical potential will undoubtedly emerge.

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